

5-Chloro-2-cyanopyridine CAS 89809-64-3 characterization

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Compound of Interest

Compound Name: 5-Chloro-2-cyanopyridine
CAS No.: 89809-64-3
Cat. No.: B015408

[Get Quote](#)An In-depth Technical Guide to the Characterization of **5-Chloro-2-cyanopyridine** (CAS 89809-64-3)

Abstract

5-Chloro-2-cyanopyridine is a pivotal heterocyclic building block in modern organic synthesis. Its unique electronic and structural features, stemming from functionalities on the pyridine ring, render it an exceptionally versatile intermediate.^[1] This guide provides an in-depth technical overview of the essential **Chloro-2-cyanopyridine** (CAS 89809-64-3), designed for researchers, chemists, and quality control professionals in the pharmaceutical and agrochemical industries. It details the principles and practical application of spectroscopic and chromatographic techniques, offering field-proven insights to ensure the identity, purity, and quality of the material.

Introduction and Physicochemical Properties

5-Chloro-2-cyanopyridine, also known as 5-chloropicolinonitrile, is a solid, crystalline compound at room temperature.^[2] Its strategic importance lies in its versatility; the cyano group can be transformed into various functionalities, while the chloro group is susceptible to nucleophilic substitution, enabling a wide array of subsequent reactions. This makes it a cornerstone intermediate for constructing complex molecular architectures, particularly in the development of novel drug candidates and as well as next-generation agrochemicals.^{[1][3]}

A precise understanding of its physicochemical properties is the first step in its effective utilization and characterization.

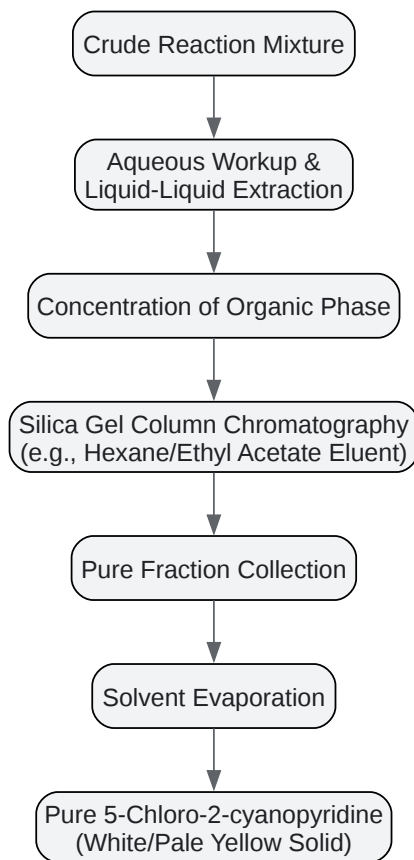
Table 1: Physicochemical Properties of **5-Chloro-2-cyanopyridine**

Property	Value	Source(s)
CAS Number	89809-64-3	[2][4]
Molecular Formula	C ₆ H ₃ ClN ₂	[4][5]
Molecular Weight	138.55 g/mol	[4][5]
Appearance	White to very pale yellow crystalline solid	[2][4]
Melting Point	106 - 111 °C	[2][4]
Purity (Typical)	≥98.0% (by GC)	[4]
IUPAC Name	5-chloropyridine-2-carbonitrile	[5]

Synthesis and Purification Workflow

While numerous synthetic routes exist, a common laboratory-scale preparation involves steps that necessitate a robust purification strategy to isolate the target materials and by-products. The final purification step is critical for obtaining material suitable for sensitive downstream applications.

The causality behind this workflow is straightforward: after the primary reaction, the crude product is often a mixture. A liquid-liquid extraction serves as a step to remove water-soluble impurities. However, to achieve the high purity (typically >98%) required for pharmaceutical and advanced research applications is indispensable.^[2] Silica gel is chosen for its efficacy in separating moderately polar organic compounds, and a gradient elution (e.g., increasing the hexane) allows for the sequential removal of less polar and then more polar impurities, yielding the pure, solid product upon solvent evaporation.^[2]



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Caption: General purification workflow for **5-Chloro-2-cyanopyridine**.

Core Characterization Methodologies

A multi-technique approach is essential for the unambiguous confirmation of structure and assessment of purity. Each method provides a unique and analytical puzzle.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful technique for the structural elucidation of organic molecules. It provides detailed information about the carbon and proton environments. For **5-Chloro-2-cyanopyridine**, ¹H NMR is used to confirm the number, environment, and connectivity of the aromatic protons.

Expertise & Causality: The choice of a deuterated solvent like Chloroform-d (CDCl₃) is standard for non-protic organic solids due to its excellent solubility and the location of its residual solvent peak.^[2] The expected spectrum for this compound is highly characteristic: three distinct signals in the aromatic region, three protons on the pyridine ring. Their chemical shifts are influenced by the electron-withdrawing effects of the nitrogen atom, the cyano group, and the chlorine atom. The splitting patterns (doublets and a doublet of doublets) are a direct consequence of spin-spin coupling between adjacent protons, allowing for structural confirmation.

Protocol: ¹H NMR Sample Preparation and Analysis

- **Sample Weighing:** Accurately weigh 5-10 mg of the **5-Chloro-2-cyanopyridine** sample.
- **Solvent Addition:** Dissolve the sample in approximately 0.6-0.7 mL of deuterated chloroform (CDCl₃) containing 0.03% v/v tetramethylsilane (TMS).

- **Transfer:** Transfer the solution to a clean, dry 5 mm NMR tube.
- **Acquisition:** Acquire the ^1H NMR spectrum on a spectrometer (e.g., 300 MHz or higher).
- **Processing:** Process the data by applying Fourier transformation, phase correction, and baseline correction. Calibrate the chemical shift scale by se

Table 2: Typical ^1H NMR Spectral Data (CDCl_3)

Assigned Proton	Chemical Shift (δ , ppm)	Multiplicity	Coupling Const
H-6	-8.68	Doublet (d)	J = 2.0 Hz
H-4	-7.84	Doublet of Doublets (dd)	J = 8.6, 2.7 Hz
H-3	-7.66	Doublet (d)	J = 8.3 Hz

(Data sourced from ChemicalBook)^[2]

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}

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Caption: Structure of **5-Chloro-2-cyanopyridine** with proton assignments.

Mass Spectrometry (MS)

Mass spectrometry is used to confirm the molecular weight and elemental formula of a compound. For chlorinated compounds, MS is particularly diagnostic due to the characteristic isotopic pattern of chlorine.

Expertise & Causality: Chlorine exists naturally as two major isotopes: ^{35}Cl (~75.8%) and ^{37}Cl (~24.2%). Therefore, any molecule containing one chlorine atom will show two peaks in its mass spectrum: a primary peak (M) corresponding to the ^{35}Cl isotope, and a secondary peak (M+2) at two mass units higher, with an intensity that is approximately 1/3 that of the M peak. This M/M+2 ratio is a definitive signature for the presence of a single chlorine atom, providing a high degree of confidence in the identification. Atmospheric Pressure Chemical Ionization (APCI) is a suitable soft ionization technique for this moderately polar molecule, typically yielding the protonated molecular ion.

Protocol: MS Sample Preparation and Analysis

- **Sample Preparation:** Prepare a dilute solution of the sample (~0.1 mg/mL) in a suitable solvent like methanol or an acetonitrile/water mixture.
- **Infusion:** Introduce the sample into the mass spectrometer source via direct infusion or through an HPLC system.
- **Ionization:** Utilize an APCI or Electrospray Ionization (ESI) source in positive ion mode.
- **Acquisition:** Acquire the mass spectrum over a relevant m/z range (e.g., 50-300 amu).
- **Analysis:** Identify the $[\text{M}+\text{H}]^+$ peak and confirm the presence and correct ratio of the $[\text{M}+2+\text{H}]^+$ isotopic peak.

Table 3: Expected Mass Spectrometry Peaks

Ion	Calculated m/z (for ^{35}Cl)	Calculated m/z (for ^{37}Cl)	Expected Inten:
$[\text{M}+\text{H}]^+$	139.0061	141.0032	-3:1

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and reliable method for identifying the key functional groups present in a molecule.

Expertise & Causality: The principle of IR spectroscopy is the absorption of infrared radiation by specific molecular vibrations. For **5-Chloro-2-cyanopyridine**, the nitrile (C≡N) group exhibits a strong, sharp absorption in a relatively clean region of the spectrum, around 2200 cm⁻¹. The carbon-chlorine (C-Cl) bond also has a characteristic absorption. The presence of these key peaks, alongside aromatic C-H and C=C/C=N bands, provides a molecular fingerprint that validates the compound's structure.

Protocol: Attenuated Total Reflectance (ATR) IR Analysis

- **Background Scan:** Ensure the ATR crystal is clean and perform a background scan.
- **Sample Application:** Place a small amount of the solid sample directly onto the ATR crystal.
- **Pressure Application:** Apply pressure using the anvil to ensure good contact between the sample and the crystal.
- **Spectrum Acquisition:** Acquire the IR spectrum, typically over the range of 4000-600 cm⁻¹.
- **Analysis:** Identify the characteristic absorption bands corresponding to the molecule's functional groups.

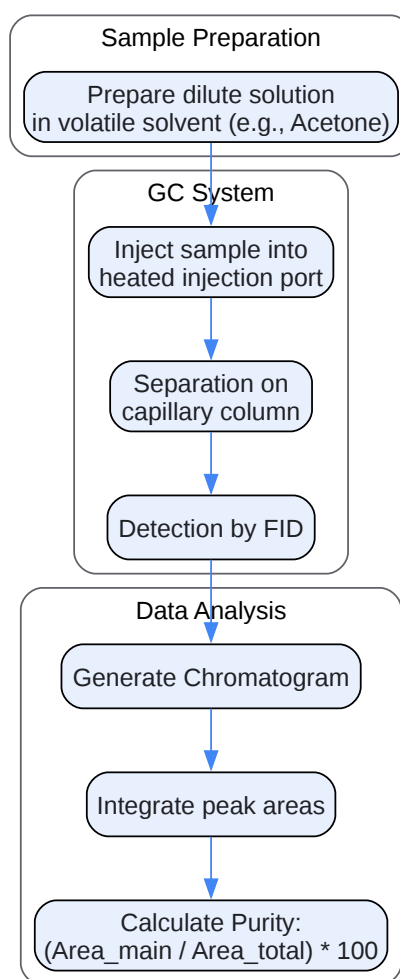
Table 4: Key IR Absorption Frequencies

Functional Group	Characteristic Absorption (cm ⁻¹)	Vibration Type
Aromatic C-H	3100 - 3000	Stretch
Nitrile (C≡N)	2240 - 2220	Stretch (Strong, Sharp)
Aromatic C=C, C=N	1600 - 1450	Stretch
Aromatic C-Cl	850 - 550	Stretch

Chromatographic Purity Analysis

Chromatography is the gold standard for determining the purity of a chemical compound, separating it from any potential impurities, including starting materials.

Expertise & Causality: Gas Chromatography (GC) is often the method of choice for volatile and thermally stable compounds like **5-Chloro-2-cyanopyridine**. The sample is vaporized and travels through a capillary column with a stationary phase. Separation is based on the compound's interaction with the stationary phase. A Flame Ionization Detector (FID) is commonly used, providing a response proportional to the mass of carbon, allowing for the determination of peak area relative to any impurity peaks. An assay result of >98% by GC area percent is a common quality standard.



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Caption: Standard workflow for purity determination by Gas Chromatography (GC).

Safety and Handling

Professional diligence requires strict adherence to safety protocols when handling any chemical intermediate. **5-Chloro-2-cyanopyridine** is classified

- Toxicity: The compound is toxic if swallowed, in contact with skin, or if inhaled.[5]
- Irritation: It is known to cause serious eye irritation and skin irritation.[5][7]
- Handling: Always handle this compound within a certified chemical fume hood.[7][8] Wear appropriate personal protective equipment (PPE), including goggles, and a lab coat.[7]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area, away from strong oxidizing agents.[7][8]

Conclusion

The comprehensive characterization of **5-Chloro-2-cyanopyridine** (CAS 89809-64-3) is a non-negotiable aspect of its use in high-stakes research. A technique approach, as outlined in this guide, is essential for self-validating results. The convergence of data from NMR for structural confirmation, MS verification, IR for functional group identification, and chromatography for purity assessment provides an unassailable analytical dossier. By understanding experimental choices, scientists can ensure the quality and integrity of this vital chemical building block, paving the way for successful innovation in d

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